

Cyhalothrin-d5: A Technical Guide for Analytical Research

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Compound of Interest

Compound Name: Cyhalothrin-d5

Cat. No.: B12420381

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the **Cyhalothrin-d5** analytical standard, designed for precise and accurate quantification in research and analytical laboratories. This document outlines the technical specifications, experimental applications, and the fundamental role of this isotopically labeled internal standard in modern analytical workflows.

Core Technical Data

Cyhalothrin-d5 serves as an ideal internal standard for the analysis of cyhalothrin and its isomers, such as lambda-cyhalothrin, by mass spectrometry. Its physical and chemical properties closely mirror the unlabeled analyte, ensuring equivalent behavior during sample preparation and analysis, which is crucial for correcting matrix effects and analyte loss.^[1]

Property	Value	Source
Chemical Name	λ -Cyhalothrin-(phenoxy-d5)	[1]
Synonyms	λ -Cyhalothrin-d5	[1]
Molecular Formula	C ₂₃ D ₅ H ₁₄ ClF ₃ NO ₃	[1]
Molecular Weight	454.88 g/mol	[1]
Assay (Purity)	≥98.0% (HPLC)	[1]
Isotopic Enrichment	98.7%	[2][3]
Format	Neat	[1]
Storage Temperature	2-8°C	[1]
Application	Isotope Dilution Mass Spectrometry (IDMS)	[1]

Chemical Structures

The structural difference between Cyhalothrin and its deuterated analog is the substitution of five hydrogen atoms with deuterium on the phenoxy ring.

Figure 2. Analytical Workflow with Internal Standard

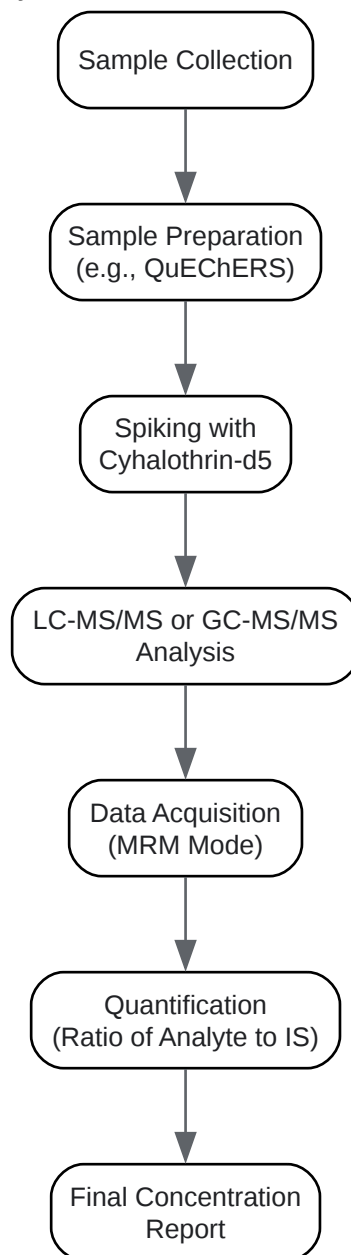


Figure 1. Chemical Structures

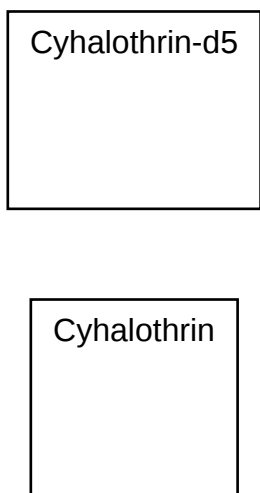
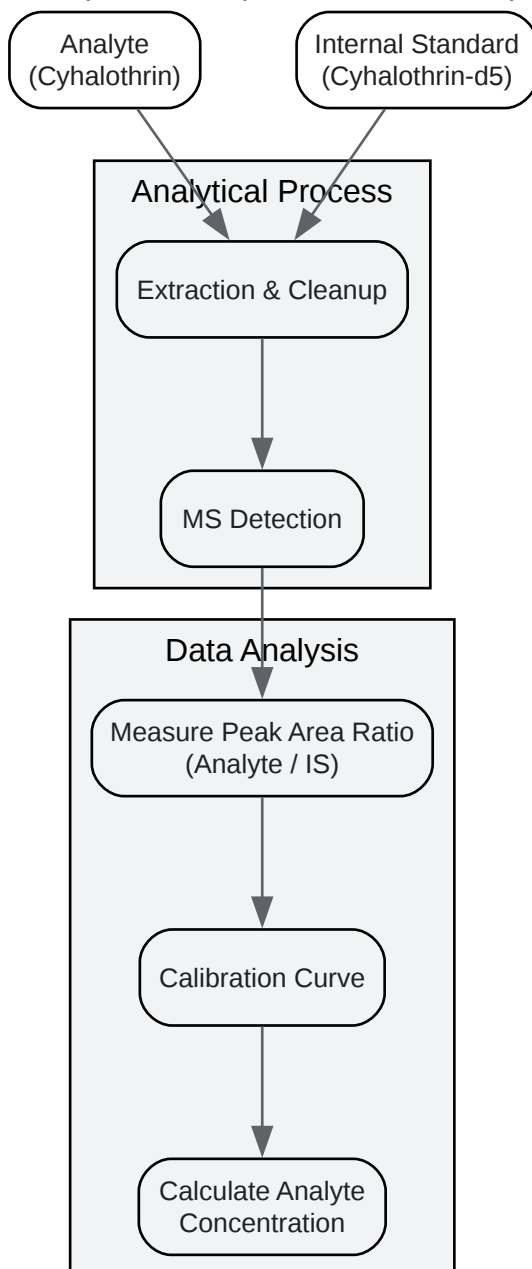


Figure 3. Principle of Isotope Dilution Mass Spectrometry



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